

Comparative study of hexyl crotonate and its structural isomers

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Compound of Interest

Compound Name: *Hexyl crotonate*

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A Comparative Analysis of **Hexyl Crotonate** and Its Structural Isomers for Researchers and Drug Development Professionals

This guide provides a detailed comparative study of **hexyl crotonate** and its key structural isomers, including hexyl methacrylate and cyclo**hexyl crotonate**. For a broader context, the closely related compound hexyl acrylate is also included in this analysis. The information presented herein is intended for researchers, scientists, and professionals in the field of drug development to facilitate an understanding of the synthesis, physicochemical properties, and biological activities of these compounds.

Synthesis and Physicochemical Properties

Hexyl crotonate and its isomers are typically synthesized via Fischer-Speier esterification. This common method involves the reaction of the corresponding carboxylic acid (e.g., crotonic acid, methacrylic acid) with hexanol (or cyclohexanol) in the presence of an acid catalyst, such as sulfuric acid or p-toluenesulfonic acid.^[1] The reaction mixture is typically heated under reflux with a Dean-Stark apparatus to remove the water byproduct and drive the equilibrium towards the formation of the ester.^[2] An alternative method is transesterification, where an existing ester's alkoxy group is exchanged with an alcohol.^[1]

The structural variations among these esters, such as the position of the double bond and the presence of a methyl group or a cyclic alkyl chain, lead to differences in their physicochemical properties. These differences are summarized in Table 1.

Table 1: Comparative Physicochemical Properties of **Hexyl Crotonate** and Related Esters

Property	Hexyl Crotonate	Hexyl Methacrylate	Hexyl Acrylate	Cyclohexyl Crotonate
Molecular Formula	C10H18O2	C10H18O2	C9H16O2	C10H16O2
Molecular Weight (g/mol)	170.25	170.25	156.22	168.23
CAS Number	19089-92-0	142-09-6	2499-95-8	31416-78-1
Appearance	Colorless to pale yellow liquid	Clear, colorless liquid	Clear, colorless liquid	Clear, colorless liquid
Boiling Point (°C)	213-215	153-185 (at 8 mmHg)	202	221-223
Density (g/cm³)	~0.88	~0.88	0.8925	Not Available
Flash Point (°C)	88.89	82.2	68.3	83.33
Solubility in Water	52.1 mg/L (estimated)	Low	57.4 mg/L	76.75 mg/L (estimated)
Odor Profile	Sweet, fruity, green	-	Fruity, sweet, ester-like	Fruity, sweet, floral, green, woody

Biological Activities and Applications

The primary application for these esters lies within the flavor and fragrance industries, owing to their characteristic fruity and sweet aromas.^{[1][3]} They are also utilized in polymer chemistry.

- **Hexyl Crotonate:** This compound is valued for its sweet, fruity, and green odor profile and is used as a flavoring agent.^{[1][4][5]} In polymer chemistry, it can act as a latent crosslinker in resin synthesis, which is particularly useful for low-temperature curing of coatings.^[1] Some research suggests its involvement in lipid metabolism pathways.^{[1][6]}

- **Hexyl Methacrylate:** A key application for hexyl methacrylate is in the synthesis of polymers and copolymers. These polymers are used in a variety of applications, including cosmetics. Acrylates and methacrylates are generally detoxified in the body through conjugation with glutathione.
- **Hexyl Acrylate:** Similar to **hexyl crotonate**, hexyl acrylate is used in the manufacturing of fragrances and flavoring agents due to its pleasant, fruity, and ester-like scent.^[1] It is known to be an irritant to the eyes, skin, and respiratory tract, and prolonged contact may lead to skin sensitization.^[6]
- **Cyclohexyl Crotonate:** This isomer possesses a complex odor profile described as fruity, sweet, floral, green, and woody, making it a versatile ingredient in fine fragrances, soaps, and detergents.^[7]

Experimental Protocols

General Synthesis of Esters via Fischer-Speier Esterification

This protocol describes a general method for the synthesis of **hexyl crotonate**, which can be adapted for its isomers.

Materials:

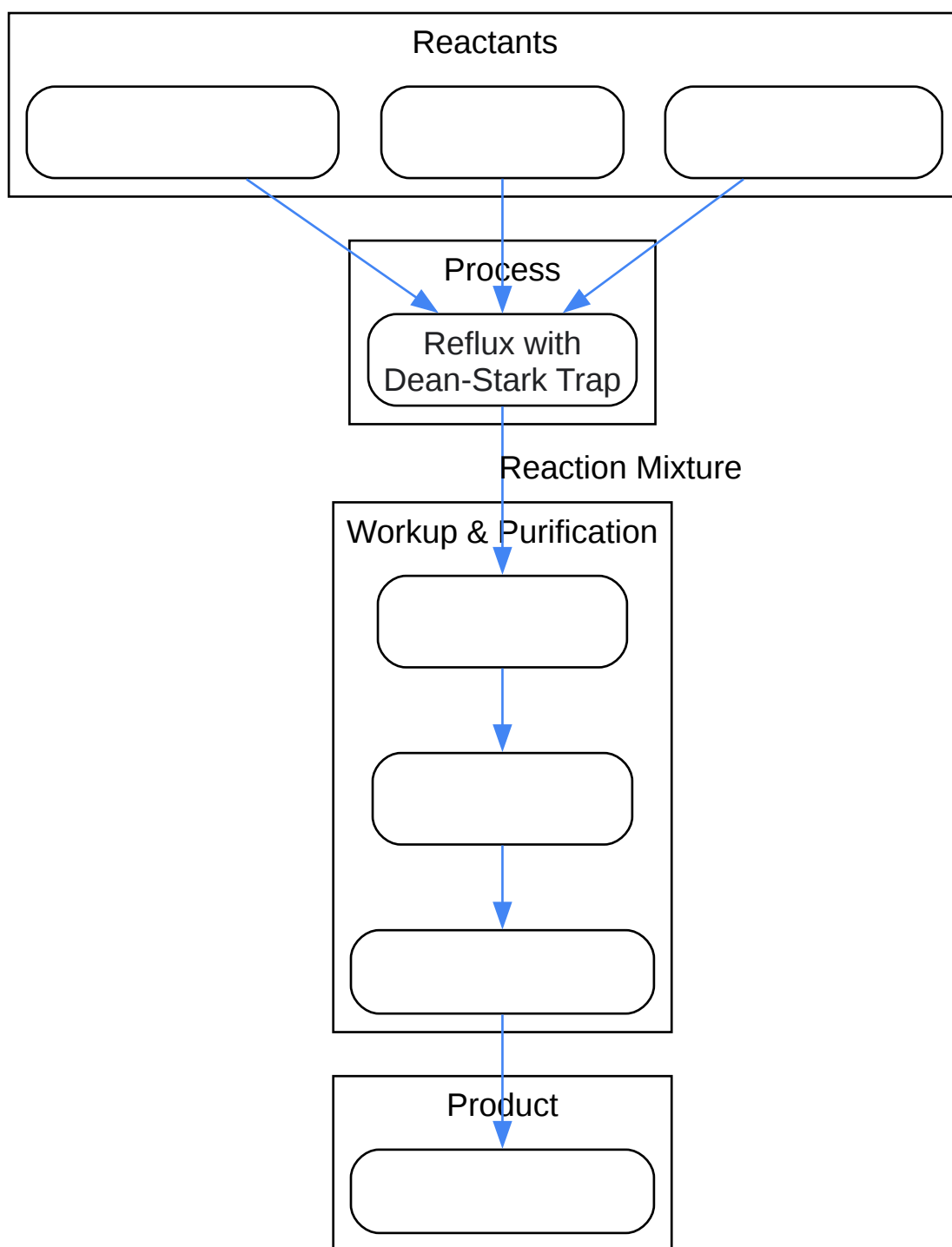
- Crotonic acid
- Hexanol
- p-Toluenesulfonic acid (PTSA) or concentrated sulfuric acid (catalyst)
- Toluene (or another suitable solvent for azeotropic removal of water)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Reaction flask, condenser, Dean-Stark trap, heating mantle, separatory funnel

Procedure:

- To a round-bottom flask, add the carboxylic acid (1.0 eq), the alcohol (1.2-1.5 eq), and the solvent (e.g., toluene).
- Add a catalytic amount of p-toluenesulfonic acid or sulfuric acid.
- Fit the flask with a Dean-Stark trap and a reflux condenser.
- Heat the mixture to reflux. The water produced during the reaction will be collected in the Dean-Stark trap.
- Continue the reaction until the theoretical amount of water has been collected, indicating the completion of the reaction.
- Cool the reaction mixture to room temperature.
- Transfer the mixture to a separatory funnel and wash with water, followed by a saturated sodium bicarbonate solution to neutralize the acid catalyst, and finally with brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter to remove the drying agent and concentrate the solvent under reduced pressure.
- Purify the resulting crude ester by vacuum distillation to obtain the final product.

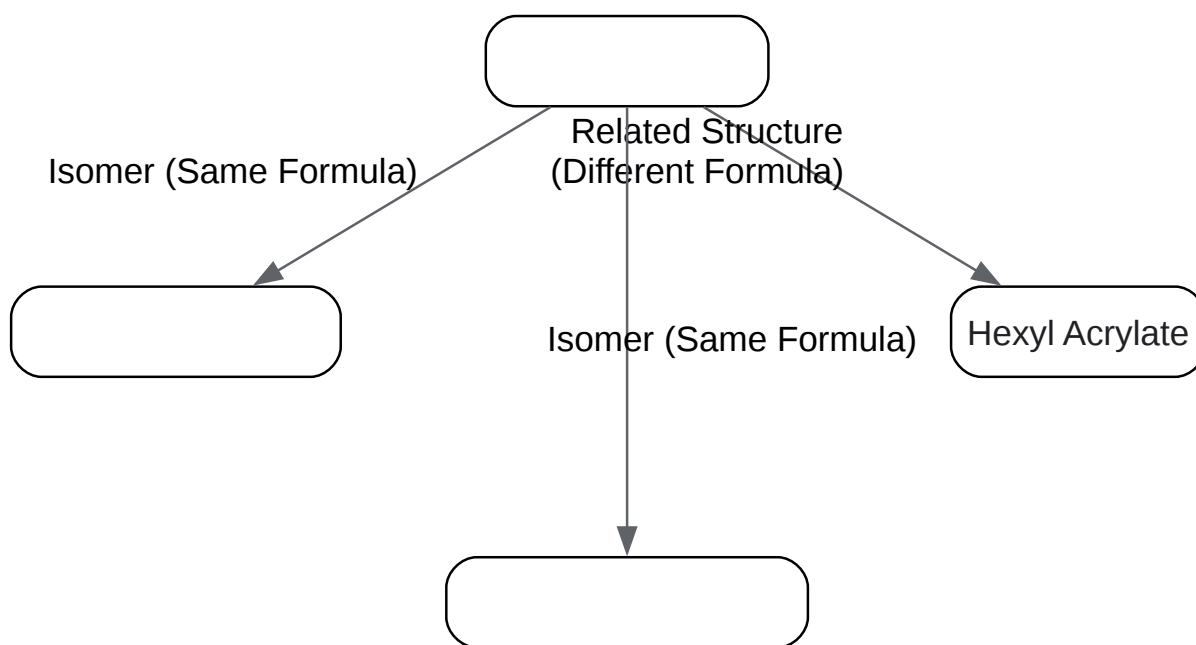
Visualizations

The following diagrams illustrate the general experimental workflow for ester synthesis and the structural relationships between the discussed compounds.



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Caption: General workflow for Fischer-Speier esterification.



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Caption: Structural relationships of the compared esters.

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